

Kinase Selectivity Profile of TCS PIM-1 1: A Technical Guide

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Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B15615689

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This technical guide provides an in-depth overview of the kinase selectivity profile of **TCS PIM-1 1**, a potent and selective ATP-competitive inhibitor of PIM-1 kinase. This document includes quantitative data on its inhibitory activity, detailed experimental methodologies for kinase assays, and visualizations of the PIM-1 signaling pathway and experimental workflows.

Data Presentation: Kinase Inhibition Profile of TCS PIM-1 1

The kinase selectivity of **TCS PIM-1 1** has been evaluated against several kinases. The half-maximal inhibitory concentration (IC₅₀) values demonstrate its high potency and selectivity for PIM-1 over other related kinases.

Kinase Target	IC50 (nM)
PIM-1	50
PIM-2	>20,000
MEK1/2	>20,000

Data sourced from multiple references, all confirming these values.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols: Determination of Kinase Inhibition

The following section outlines a representative methodology for determining the kinase inhibitory activity of compounds like **TCS PIM-1 1**, based on established biochemical assay principles. The specific protocol for **TCS PIM-1 1** is detailed in Cheney et al., Bioorg Med Chem Lett. 2007 Mar 15;17(6):1679-83.[\[7\]](#)

In Vitro Kinase Inhibition Assay (Radiometric Filter Binding Assay)

This assay quantifies the phosphorylation of a substrate peptide by a specific kinase in the presence of an inhibitor.

Materials:

- Kinase: Recombinant human PIM-1, PIM-2, MEK1, and MEK2 enzymes.
- Substrate: A suitable peptide substrate for each kinase (e.g., for PIM-1, a peptide containing a consensus phosphorylation motif).
- Inhibitor: **TCS PIM-1 1**, dissolved in Dimethyl Sulfoxide (DMSO).
- ATP: Adenosine triphosphate, including a radiolabeled isotope (e.g., [γ -³³P]ATP).
- Assay Buffer: Comprising a buffering agent (e.g., HEPES), magnesium chloride (MgCl₂), and a reducing agent (e.g., DTT).

- Filter Plates: 96-well phosphocellulose filter plates.
- Scintillation Counter: To measure radioactivity.

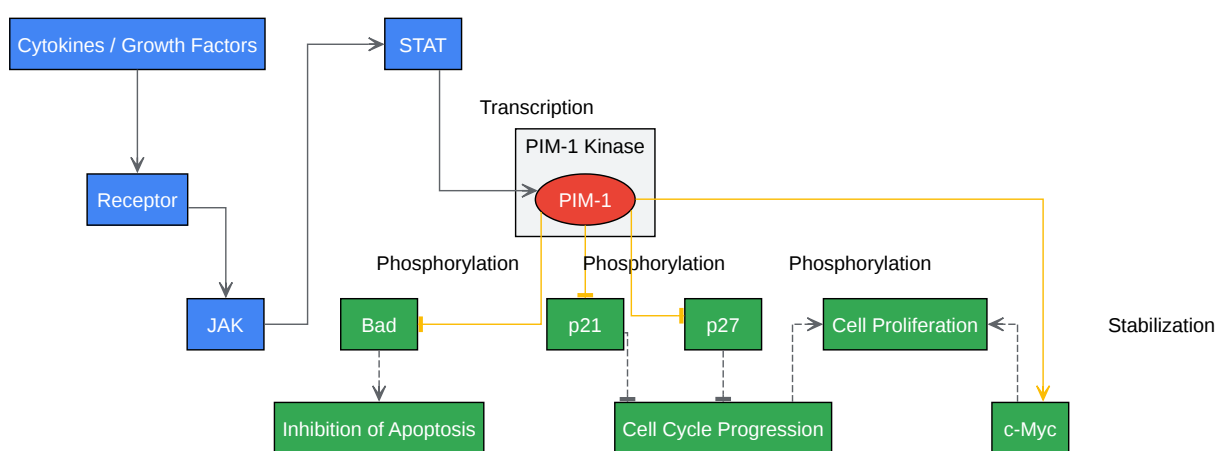
Procedure:

- Compound Preparation: A serial dilution of **TCS PIM-1 1** is prepared in DMSO.
- Reaction Mixture Preparation: In a 96-well plate, the following are combined:
 - Kinase enzyme at a predetermined concentration.
 - Peptide substrate.
 - Assay buffer.
 - Varying concentrations of the inhibitor (**TCS PIM-1 1**) or DMSO as a vehicle control.
- Initiation of Reaction: The kinase reaction is initiated by the addition of a mixture of unlabeled ATP and [γ - ^{33}P]ATP.
- Incubation: The reaction mixture is incubated at a controlled temperature (e.g., 30°C) for a specific duration (e.g., 60 minutes) to allow for substrate phosphorylation.
- Termination of Reaction: The reaction is stopped by the addition of a solution such as phosphoric acid.
- Filter Binding: The reaction mixture is transferred to a phosphocellulose filter plate. The phosphorylated substrate binds to the filter, while the unreacted [γ - ^{33}P]ATP is washed away.
- Detection: The amount of radioactivity retained on the filter is quantified using a scintillation counter.
- Data Analysis: The percentage of kinase activity inhibition is calculated for each inhibitor concentration relative to the DMSO control. The IC₅₀ value is then determined by fitting the data to a dose-response curve using non-linear regression analysis.

Visualizations

PIM-1 Signaling Pathway

The following diagram illustrates the central role of PIM-1 kinase in cell signaling pathways. PIM-1 is a downstream effector of the JAK/STAT pathway and plays a crucial role in cell survival, proliferation, and apoptosis by phosphorylating various downstream targets.

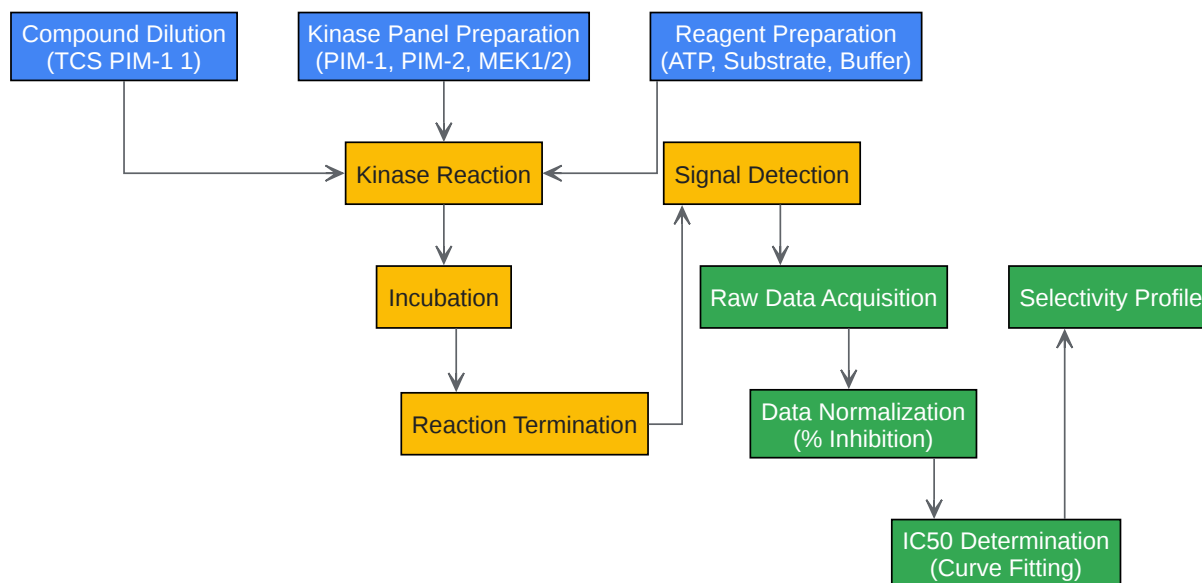


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Caption: PIM-1 Signaling Pathway.

Experimental Workflow for Kinase Selectivity Profiling

This diagram outlines the key steps involved in determining the selectivity profile of a kinase inhibitor like **TCS PIM-1 1**.



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Caption: Kinase Selectivity Profiling Workflow.

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